

# Comprehensive Technical Guide: N,N,5-Trimethyl-1H-pyrazole-3-carboxamide

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## Compound of Interest

Compound Name: *N,N,5-Trimethyl-1H-pyrazole-3-carboxamide*

CAS No.: 42238-78-8

Cat. No.: B12877560

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## Executive Summary

**N,N,5-Trimethyl-1H-pyrazole-3-carboxamide** represents a "privileged structure" in drug discovery—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Its core consists of a pyrazole ring substituted with a methyl group at the C5 position and a dimethyl-carboxamide moiety at the C3 position.

This scaffold is prized for its ability to participate in hydrogen bonding networks (via the pyrazole NH and N2) while the dimethylamide group modulates lipophilicity and metabolic stability. It is frequently employed as a building block for Fms-like tyrosine kinase 3 (FLT3) inhibitors, antitubercular agents, and Cannabinoid-1 (CB1) receptor antagonists.

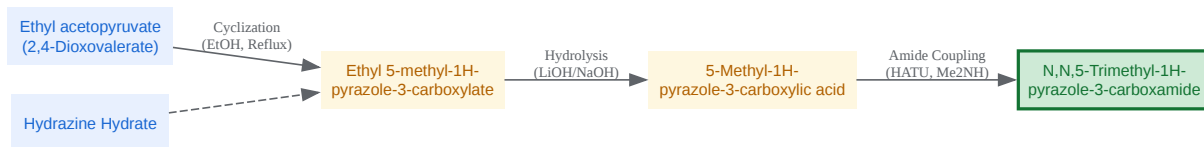
## Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

| Property                   | Specification                                     |
|----------------------------|---------------------------------------------------|
| IUPAC Name                 | N,N,5-Trimethyl-1H-pyrazole-3-carboxamide         |
| Molecular Formula          | C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> O   |
| Molecular Weight           | 153.18 g/mol                                      |
| Core Scaffold              | Pyrazole-3-carboxamide                            |
| CAS Registry (Parent Acid) | 402-61-9 (5-Methyl-1H-pyrazole-3-carboxylic acid) |
| Predicted LogP             | ~0.55 (Hydrophilic/Amphiphilic)                   |
| H-Bond Donors              | 1 (Pyrazole NH)                                   |
| H-Bond Acceptors           | 2 (Pyrazole N2, Amide O)                          |
| pKa (Predicted)            | ~10.5 (Acidic NH), ~2.2 (Basic N)                 |

## Synthetic Methodologies

The synthesis of **N,N,5-Trimethyl-1H-pyrazole-3-carboxamide** is typically achieved through a convergent route involving the cyclization of a 1,3-diketo ester followed by amide coupling.

### 3.1. Retrosynthetic Analysis (Graphviz)



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Figure 1: Convergent synthesis pathway for the **N,N,5-trimethyl-1H-pyrazole-3-carboxamide** scaffold.

### 3.2. Detailed Experimental Protocol

### Step 1: Cyclization to Pyrazole Core

- Reagents: Ethyl 2,4-dioxovalerate (1.0 eq), Hydrazine hydrate (1.1 eq), Ethanol.
- Procedure:
  - Dissolve ethyl 2,4-dioxovalerate in absolute ethanol.
  - Add hydrazine hydrate dropwise at 0°C to control the exotherm.
  - Reflux the mixture for 2–4 hours.
  - Concentrate in vacuo. The product, Ethyl 5-methyl-1H-pyrazole-3-carboxylate, often precipitates upon cooling or addition of cold water.
  - Yield: Typically 85–95%.

### Step 2: Hydrolysis

- Reagents: Ethyl ester (Step 1 product), NaOH (2M aq), Ethanol.[\[1\]](#)
- Procedure:
  - Suspend the ester in ethanol/water (1:1).
  - Add NaOH and reflux for 1 hour.
  - Acidify with HCl to pH 3. The carboxylic acid precipitates as a white solid.
  - Filter and dry to obtain 5-Methyl-1H-pyrazole-3-carboxylic acid (CAS 402-61-9).

### Step 3: Amide Coupling (The Critical Step)

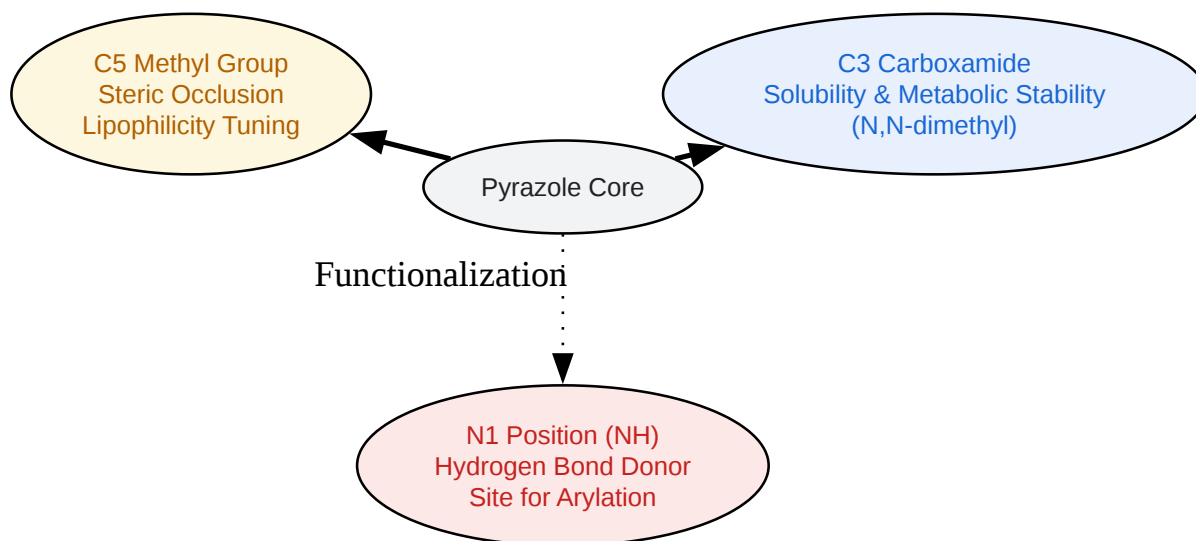
- Reagents: 5-Methyl-1H-pyrazole-3-carboxylic acid (1.0 eq), Dimethylamine (2.0M in THF, 1.5 eq), HATU (1.2 eq), DIPEA (2.0 eq), DMF.
- Procedure:
  - Dissolve the acid in anhydrous DMF under nitrogen.

- Add DIPEA and HATU; stir for 15 minutes to activate the acid.
- Add the dimethylamine solution.
- Stir at room temperature for 12 hours.
- Workup: Dilute with EtOAc, wash with saturated  $\text{NaHCO}_3$  (to remove unreacted acid) and brine.
- Purification: Flash chromatography (MeOH/DCM gradient).
- Target: **N,N,5-Trimethyl-1H-pyrazole-3-carboxamide**.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Medicinal Chemistry & Structure-Activity Relationships (SAR)

This scaffold is a bioisostere for benzamides and other aromatic amides. Its utility is defined by three vectors of modification.

### 4.1. Pharmacophore Map (Graphviz)



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Figure 2: SAR vectors for the pyrazole-3-carboxamide scaffold.

## 4.2. Key Biological Applications

- Kinase Inhibition (FLT3/JAK):
  - The pyrazole nitrogen (N2) often acts as a hydrogen bond acceptor in the hinge region of kinases (e.g., CDK2, FLT3).
  - The C3-carboxamide moiety extends into the solvent-exposed region, where the N,N-dimethyl group improves solubility without sacrificing permeability.
  - Reference: 1H-pyrazole-3-carboxamide derivatives have shown nanomolar potency against FLT3 in Acute Myeloid Leukemia (AML) models [1].
- Antitubercular Agents:
  - Pyrazolylpyrimidinones incorporating this carboxamide fragment have been identified as inhibitors of Mycobacterium tuberculosis, targeting cell wall synthesis pathways (MmpL3) [2].
- CB1 Receptor Antagonism:
  - While Rimonabant utilizes a 1,5-diarylpyrazole core, the 3-carboxamide is essential for receptor affinity. The N,N-dimethyl analog serves as a truncated probe to study the steric requirements of the binding pocket.

## Analytical Characterization

To validate the synthesis of this specific molecule, the following analytical signals are diagnostic:

- $^1\text{H}$  NMR (DMSO- $d_6$ , 400 MHz):
  - $\delta$  13.0 ppm (br s, 1H): Pyrazole NH (exchangeable).
  - $\delta$  6.4–6.5 ppm (s, 1H): Pyrazole C4-H (aromatic singlet).
  - $\delta$  2.9–3.1 ppm (s, 6H): N,N-Dimethyl protons (may appear as two singlets due to restricted rotation of the amide bond).

- $\delta$  2.2 ppm (s, 3H): C5-Methyl group.[\[1\]](#)
- LC-MS:
  - $[M+H]^+$ : 154.2 m/z.
  - Retention Time: Early eluting on C18 columns due to high polarity (LogP ~0.5).

## Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Hygroscopic solid; store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Reactivity: The amide bond is stable, but the free NH at position 1 makes the compound susceptible to N-alkylation if treated with bases and alkyl halides.

## References

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